

effect of pH and temperature on DHPC-d22 micelle formation

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Compound of Interest

Compound Name: *1,2-Dihexanoyl-d22-sn-glycero-3-phosphocholine*

Cat. No.: *B13421694*

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Technical Support Center: DHPC-d22 Micelle Formation

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with dihexanoylphosphatidylcholine-d22 (DHPC-d22) micelles.

Frequently Asked Questions (FAQs)

Q1: What is the typical critical micelle concentration (CMC) of DHPC-d22?

The critical micelle concentration (CMC) of DHPC is approximately 15 mM in aqueous solutions.^[1] While the deuteration in DHPC-d22 is not expected to significantly alter the CMC, it is always recommended to determine the CMC experimentally for the specific batch and buffer conditions being used.

Q2: How does pH affect the formation of DHPC-d22 micelles?

DHPC is a zwitterionic phospholipid, meaning it has both a positive (choline) and a negative (phosphate) charge, resulting in a net neutral charge over a wide pH range. Consequently, the CMC and aggregation properties of DHPC micelles are relatively insensitive to pH changes

within a range of approximately 4 to 9. However, extreme pH values can lead to hydrolysis of the ester bonds in the lipid, which will affect its self-assembly properties.

Q3: How does temperature influence DHPC-d22 micelle formation?

The effect of temperature on the CMC of surfactants can be complex. For many ionic surfactants, the CMC value often exhibits a U-shaped dependence on temperature, first decreasing and then increasing.[2] For non-ionic surfactants, the CMC generally decreases with increasing temperature.[2][3] While specific comprehensive data for DHPC-d22 is not readily available, studies on similar short-chain phospholipids and mixed micellar systems containing DHPC show that temperature can induce phase transitions and changes in micelle size and shape.[4] It is crucial to characterize your system at the specific temperature of your experiment.

Q4: What is a typical aggregation number for DHPC micelles?

The aggregation number, or the number of monomers per micelle, is an important parameter for characterizing micellar systems. While this can vary with experimental conditions, studies on similar systems suggest a range for the aggregation number of DHPC micelles.

Q5: What is the expected size of DHPC-d22 micelles?

The hydrodynamic radius of DHPC micelles is typically in the range of 1.5 to 2.5 nm. Dynamic Light Scattering (DLS) is a common technique to measure the size of these micelles.

Data Presentation

Table 1: Effect of Temperature on the Critical Micelle Concentration (CMC) of Dodecylphosphocholine (DPC) - A structurally similar phosphocholine.

Temperature (°C)	Temperature (K)	CMC (mM)
15	288	1.30
25	298	1.15
35	308	1.10
45	318	1.18
55	328	1.35
65	338	1.58

Note: This data is for Dodecylphosphocholine (DPC) and is provided as a reference due to the lack of a comprehensive dataset for DHPC-d22. The general trend of a U-shaped curve is often observed for zwitterionic and ionic surfactants.

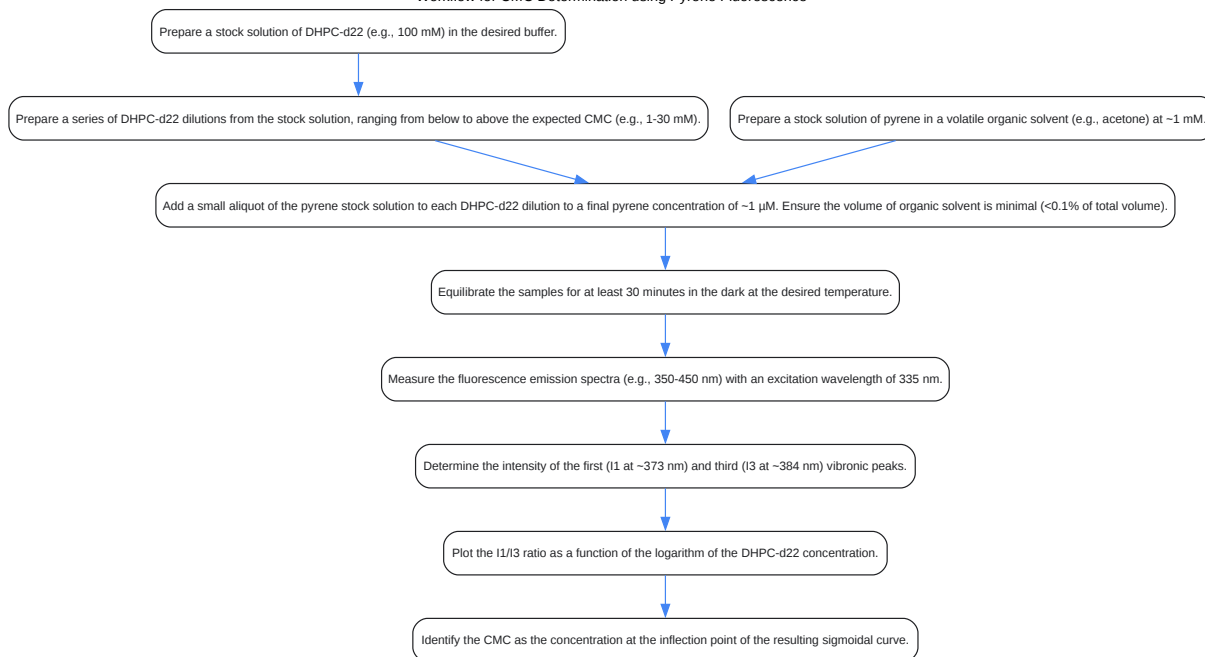
Experimental Protocols & Workflows

Determining the Critical Micelle Concentration (CMC) using Pyrene Fluorescence Spectroscopy

This protocol describes how to determine the CMC of DHPC-d22 using the fluorescent probe pyrene. The emission spectrum of pyrene is sensitive to the polarity of its environment. In an aqueous solution, the ratio of the intensity of the first and third vibronic peaks (I₁/I₃) is high. When micelles form, pyrene partitions into the hydrophobic core, leading to a decrease in the I₁/I₃ ratio.

Workflow:

Workflow for CMC Determination using Pyrene Fluorescence



Workflow for Micelle Size Measurement using DLS

Prepare a solution of DHPC-d22 at a concentration well above the CMC (e.g., 25 mM) in the desired buffer.



Filter the solution through a 0.22 μm syringe filter to remove dust and other large aggregates.



Equilibrate the sample to the desired temperature in the DLS instrument for at least 15 minutes.



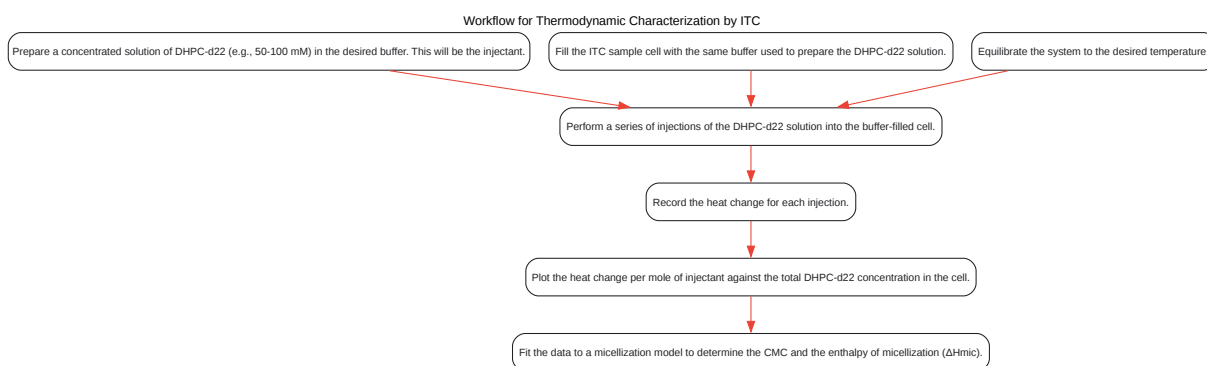
Set the instrument parameters, including solvent viscosity and refractive index for the experimental temperature.



Perform the DLS measurement, acquiring multiple runs for good statistics.



Analyze the correlation function to obtain the size distribution and average hydrodynamic radius.



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